

1-(3-Methoxypyridin-2-yl)ethanone CAS number and properties

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Compound of Interest

Compound Name: 1-(3-Methoxypyridin-2-yl)ethanone

Cat. No.: B1321859

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Technical Guide: 1-(3-Methoxypyridin-2-yl)ethanone

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(3-Methoxypyridin-2-yl)ethanone is a substituted pyridine derivative that serves as a valuable building block in organic synthesis and medicinal chemistry. Its structural features, including the pyridine core, a methoxy group, and a ketone functional group, make it a versatile precursor for the synthesis of more complex molecules. Pyridine and its derivatives are common motifs in a wide array of biologically active compounds, highlighting the importance of intermediates like **1-(3-Methoxypyridin-2-yl)ethanone** in the discovery of novel therapeutics. This guide provides a comprehensive overview of its properties, a detailed synthesis protocol, and its role in the broader context of drug discovery workflows.

Core Properties and Data

The key chemical and physical properties of **1-(3-Methoxypyridin-2-yl)ethanone** are summarized below. These data are essential for its handling, characterization, and application in synthetic chemistry.

Property	Value	Reference(s)
CAS Number	379227-03-9	[1][2]
Molecular Formula	C ₈ H ₉ NO ₂	[1][2]
Molecular Weight	151.16 g/mol	[1][2]
IUPAC Name	1-(3-methoxy-2-pyridinyl)ethanone	
Synonyms	2-acetyl-3-methoxypyridine, 1-(3-methoxypyridin-2-yl)ethan-1-one	[2]
Appearance	Colorless to off-white solid-liquid mixture	[3]
Boiling Point	238.8 ± 20.0 °C (Predicted)	[3]
Density	1.093 ± 0.06 g/cm ³ (Predicted)	[3]
Acidity (pKa)	2.47 ± 0.10 (Predicted)	[3]
Storage Conditions	Inert atmosphere, Room Temperature	[3][4]

Experimental Protocols

Synthesis of 1-(3-Methoxypyridin-2-yl)ethanone

A common and effective method for the synthesis of **1-(3-Methoxypyridin-2-yl)ethanone** involves the Grignard reaction of a cyanopyridine derivative with a methylmagnesium halide. The following protocol is based on established literature procedures.[3]

Materials:

- 2-Cyano-3-methoxypyridine
- Methylmagnesium iodide (3 M solution in THF)
- Anhydrous Tetrahydrofuran (THF)

- 2 N Hydrochloric acid (HCl)
- Ethyl acetate
- Hexane
- Anhydrous sodium sulfate
- Deionized water
- Nitrogen gas supply
- Standard glassware for inert atmosphere reactions (three-neck flask, dropping funnel, condenser)
- Magnetic stirrer and heating mantle
- Silica gel for column chromatography

Procedure:

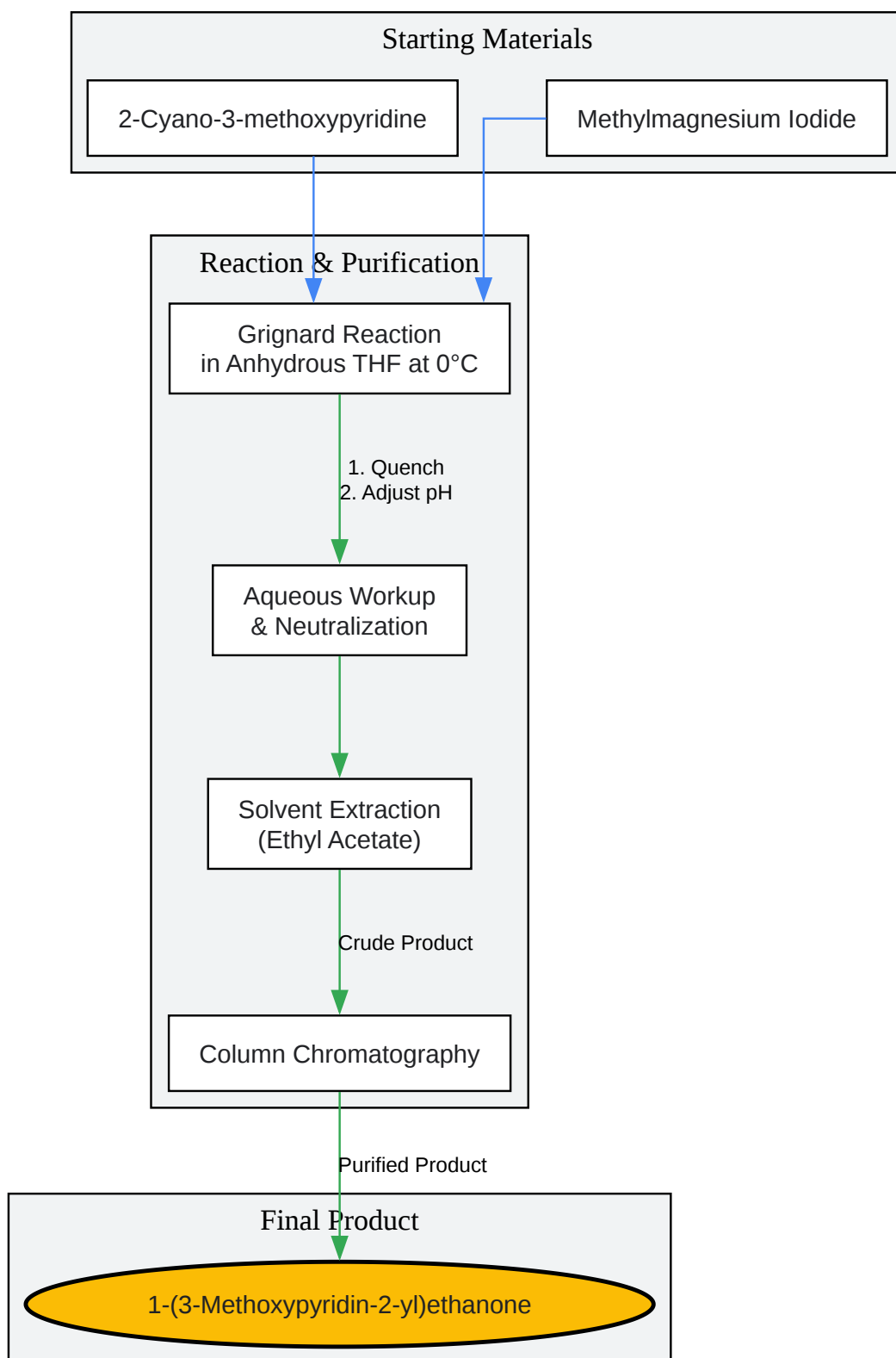
- **Reaction Setup:** Under a nitrogen atmosphere, dissolve 2-cyano-3-methoxypyridine (1.0 equivalent, e.g., 0.88 g, 6.5 mmol) in anhydrous THF (e.g., 20 mL) in a three-neck flask equipped with a magnetic stirrer.
- **Grignard Addition:** Cool the reaction mixture to 0 °C using an ice bath. Slowly add a 3 M solution of methylmagnesium iodide in THF (2.0 equivalents, e.g., 4.3 mL, 12.8 mmol) dropwise via a dropping funnel, ensuring the temperature remains at 0 °C.
- **Reaction Progression:** Stir the reaction mixture at 0 °C for 2 hours. Monitor the reaction's progress using Thin Layer Chromatography (TLC).
- **Quenching:** After the reaction is complete, slowly add deionized water (e.g., 50 mL) at 0 °C to quench the reaction.
- **Neutralization and Extraction:** Adjust the pH of the solution to 7 using 2 N HCl. Transfer the mixture to a separatory funnel and extract the aqueous layer with ethyl acetate (3 x 50 mL).

- **Drying and Concentration:** Combine the organic layers and dry over anhydrous sodium sulfate. Filter the mixture and concentrate the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient (0-100%) as the eluent. This will yield **1-(3-methoxypyridin-2-yl)ethanone** as a colorless oil (e.g., 0.79 g, 79% yield).^[3]
- **Characterization:** Confirm the structure of the final product using ¹H-NMR and mass spectrometry.

Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **1-(3-Methoxypyridin-2-yl)ethanone**.

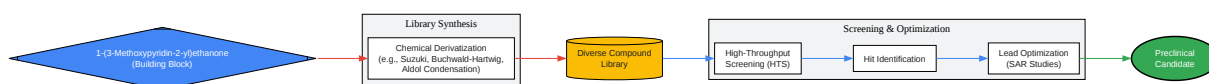


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Synthesis of **1-(3-Methoxypyridin-2-yl)ethanone**.

Role in Drug Discovery

This compound is a key intermediate. The pyridine core is a privileged scaffold in medicinal chemistry. The ketone and methoxy groups provide reactive handles for further chemical modifications, enabling the generation of a library of diverse analogs for biological screening.



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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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